

Application Notes and Protocols for 11-oxo Etiocholanolone-d5 Stock Solutions

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Compound of Interest

Compound Name: 11-Oxo etiocholanolone-d5

Cat. No.: B12416076

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Version: 1.0

For: Researchers, scientists, and drug development professionals.

Introduction

11-Oxo etiocholanolone-d5 is the deuterium-labeled version of 11-oxo etiocholanolone, a steroid metabolite of cortisol and 11-keto testosterone. Due to its isotopic labeling, it is an ideal internal standard for quantitative analysis by mass spectrometry (MS)-based methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS)[1]. Accurate and consistent preparation of stock solutions is critical for the reliability and reproducibility of experimental results. These application notes provide detailed protocols for the safe handling, preparation, and storage of **11-oxo etiocholanolone-d5** stock solutions.

Physicochemical and Safety Data

A summary of the relevant quantitative data for **11-oxo etiocholanolone-d5** is presented in the table below. This information is crucial for accurate stock solution preparation and safe handling.

Parameter	Value	Reference
Molecular Weight	309.45 g/mol	[2]
Solubility	10 mM in DMSO	[2]
Soluble in Ethanol	[3]	
Recommended Storage	-20°C	[3][4]
Long-term Stability	≥ 4 years at -20°C	[3]
Purity	≥98% (typical)	[5]
Shipping Conditions	Room temperature	[2]

Note: The safety data for the non-deuterated form, 11-oxo etiocholanolone, indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS) [6]. However, standard laboratory safety precautions should always be observed.

Experimental Protocols

Required Materials and Equipment

- **11-oxo etiocholanolone-d5** solid compound
- Anhydrous Dimethyl sulfoxide (DMSO) or Ethanol (ACS grade or higher)
- Calibrated analytical balance
- Volumetric flasks (Class A)
- Calibrated pipettes and sterile, disposable tips
- Vortex mixer
- Sonicator (optional)
- Amber glass vials with Teflon-lined caps for storage

- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves.

Protocol for Preparation of a 1 mg/mL Primary Stock Solution

This protocol describes the preparation of a 1 mg/mL primary stock solution, a common starting concentration for further dilutions.

- Pre-equilibration: Allow the vial containing the solid **11-oxo etiocholanolone-d5** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of atmospheric moisture.
- Weighing: Tare a clean, dry weighing vessel on a calibrated analytical balance. Carefully weigh the desired amount of **11-oxo etiocholanolone-d5** (e.g., 1 mg).
- Dissolution: Quantitatively transfer the weighed compound to a Class A volumetric flask of the appropriate size (e.g., 1 mL for a 1 mg/mL solution).
- Solvent Addition: Add a portion of the chosen solvent (e.g., DMSO or ethanol) to the volumetric flask, approximately half of the final volume.
- Solubilization: Cap the flask and vortex thoroughly for 1-2 minutes to facilitate dissolution. If necessary, use a sonicator for a few minutes to ensure the compound is completely dissolved.
- Final Volume Adjustment: Once the solid is fully dissolved, add the solvent to the calibration mark of the volumetric flask.
- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use amber glass vials to minimize freeze-thaw cycles. Store the aliquots at -20°C for long-term stability[3].

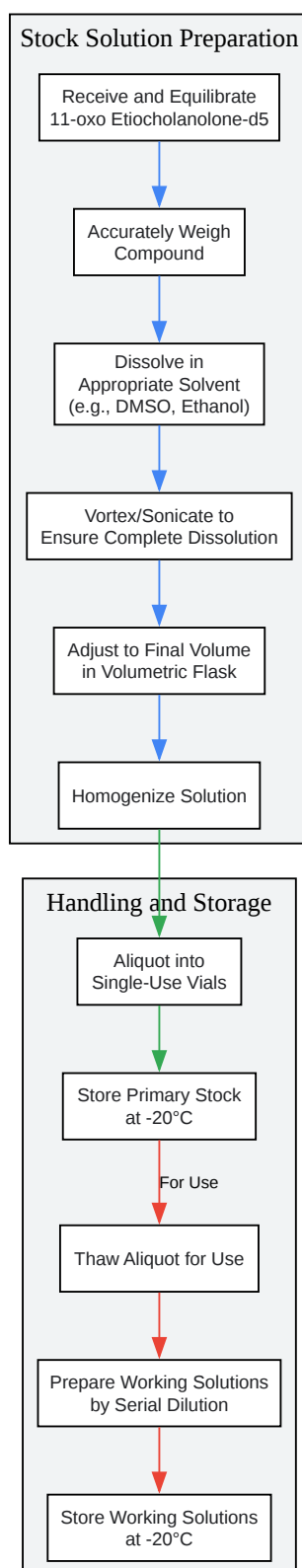
Preparation of Working Solutions

Working solutions are prepared by diluting the primary stock solution to the desired final concentration using the appropriate solvent.

- Thawing: Thaw a single aliquot of the primary stock solution at room temperature.
- Dilution Calculation: Use the formula $C_1V_1 = C_2V_2$ to calculate the volume of the stock solution required to prepare the desired concentration and volume of the working solution.
 - C_1 = Concentration of the primary stock solution
 - V_1 = Volume of the primary stock solution to be used
 - C_2 = Desired concentration of the working solution
 - V_2 = Final volume of the working solution
- Preparation: Using a calibrated pipette, transfer the calculated volume (V_1) of the primary stock solution into a volumetric flask.
- Final Volume: Add the appropriate solvent to the calibration mark of the volumetric flask to reach the final volume (V_2).
- Mixing: Cap and vortex the solution to ensure homogeneity.
- Storage: Store the working solution in a tightly sealed vial at -20°C . For daily use, a working solution may be stored at $2-8^{\circ}\text{C}$ for a short period, but stability under these conditions should be verified.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation and handling of **11-oxo etiocholanolone-d5** stock solutions.



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Caption: Workflow for the preparation and handling of **11-oxo etiocholanolone-d5** stock solutions.

Safety and Handling Precautions

While 11-oxo etiocholanolone is not classified as a hazardous substance, general safe laboratory practices should be followed when handling the deuterated form[6].

- **Personal Protective Equipment (PPE):** Always wear a lab coat, safety glasses, and appropriate chemical-resistant gloves.
- **Ventilation:** Handle the compound in a well-ventilated area or a chemical fume hood, especially when working with the solid powder.
- **Spills:** In case of a spill, absorb the material with an inert absorbent and dispose of it according to local regulations. Clean the spill area thoroughly.
- **Disposal:** Dispose of all waste materials, including empty vials and used tips, in accordance with institutional and local environmental regulations.

Conclusion

The accurate preparation of **11-oxo etiocholanolone-d5** stock solutions is fundamental for its use as an internal standard in quantitative analytical methods. By following the detailed protocols and safety guidelines outlined in these application notes, researchers can ensure the integrity and reproducibility of their experimental data. Adherence to proper storage conditions is essential to maintain the long-term stability of the stock and working solutions.

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